

2-(Chloromethyl)-1-methylpiperidine hydrochloride safety data sheet

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Compound of Interest

Compound Name: 2-(Chloromethyl)-1-methylpiperidine hydrochloride

Cat. No.: B1280536

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An In-depth Technical Guide to the Safety of 2-(Chloromethyl)-1-methylpiperidine hydrochloride

This technical guide provides a comprehensive overview of the safety data for **2-(Chloromethyl)-1-methylpiperidine hydrochloride**, intended for researchers, scientists, and professionals in drug development. The information is compiled from safety data sheets and chemical databases to ensure a thorough understanding of the hazards and safe handling procedures associated with this compound.

Chemical Identification and Properties

This section details the fundamental chemical identity and physical properties of **2-(Chloromethyl)-1-methylpiperidine hydrochloride**.

Property	Value	Source
Chemical Name	2-(Chloromethyl)-1-methylpiperidine hydrochloride	
Empirical Formula	C ₇ H ₁₅ Cl ₂ N	
Molecular Weight	184.11 g/mol	
CAS Number	10466-48-5	
Appearance	Solid	
SMILES String	CICCC1N(CCCC1)C.[H]Cl	
InChI Key	AZZOFXGSQFRBCS-UHFFFAOYSA-N	
PubChem Substance ID	329776192	

Hazard Identification and Classification

2-(Chloromethyl)-1-methylpiperidine hydrochloride is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Hazard Classification	Code	Description	Pictogram	Signal Word
Acute Toxicity, Oral	H301	Toxic if swallowed	GHS06 (Skull and Crossbones)	Danger
Eye Irritation	H319	Causes serious eye irritation		

Data sourced from Sigma-Aldrich Safety Information.

First-Aid Measures

In case of exposure to **2-(Chloromethyl)-1-methylpiperidine hydrochloride**, immediate medical attention is crucial. The following are recommended first-aid measures.

Exposure Route	First-Aid Procedure
Ingestion	If swallowed, immediately call a POISON CENTER or doctor/physician.[1][2] Rinse mouth. Do NOT induce vomiting.[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3] If eye irritation persists, get medical advice/attention.
Skin Contact	Immediately wash with water and soap and rinse thoroughly.[1] If skin irritation occurs, consult a doctor.
Inhalation	Move person into fresh air.[4] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[4]

Handling and Storage

Proper handling and storage are essential to minimize the risks associated with this chemical.

Safe Handling

- Engineering Controls: Handle in a well-ventilated place.[4] Ensure eyewash stations and safety showers are close to the workstation.[3]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles.[4]
 - Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[3][4]
 - Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are

experienced.[3]

- General Hygiene: Do not eat, drink, or smoke when using this product.[3] Wash hands thoroughly after handling.[3]

Storage

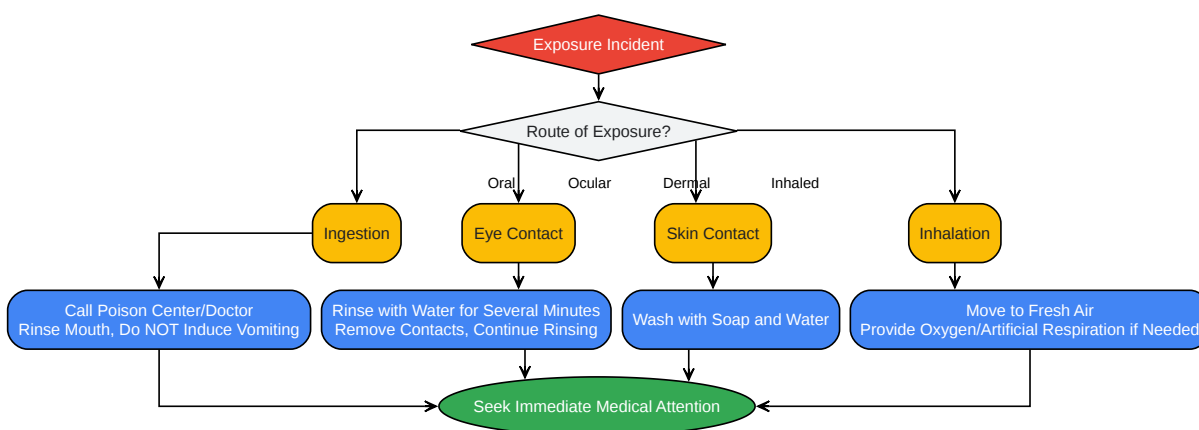
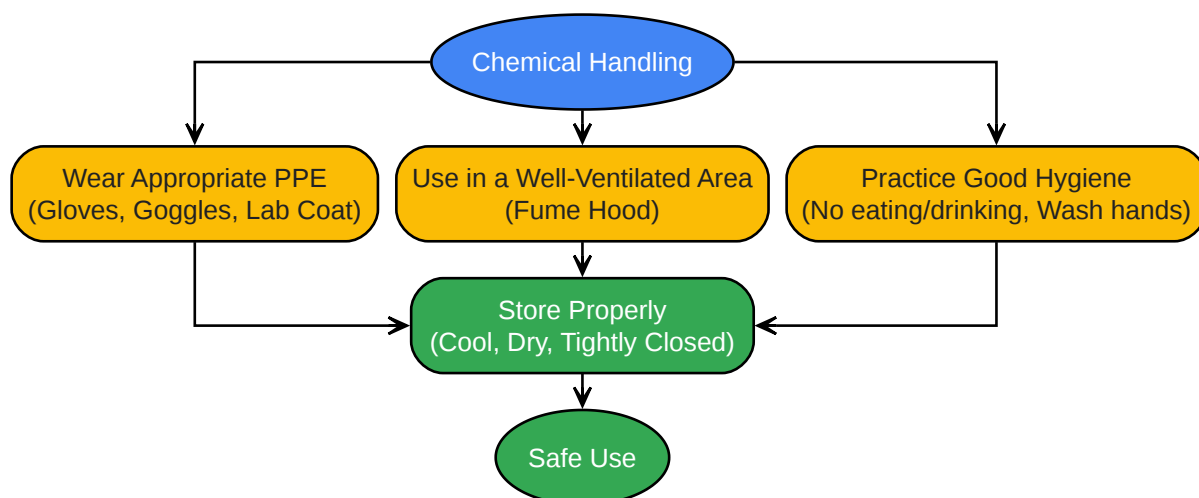
- Storage Conditions: Store in a cool, dry, and well-ventilated place.[4] Keep the container tightly closed.[4]
- Incompatible Materials: Information on incompatible materials was not specified in the provided search results.
- Storage Class: 6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects.

Experimental Protocols

Detailed experimental protocols for toxicological and safety studies of **2-(Chloromethyl)-1-methylpiperidine hydrochloride** are not available in the provided search results. Safety Data Sheets typically summarize the results of such studies rather than providing the detailed methodologies.

Visualized Workflows

The following diagrams illustrate key logical workflows for handling and responding to incidents involving **2-(Chloromethyl)-1-methylpiperidine hydrochloride**.



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